

Structural Elucidation and Synthetic Utility of Dec-2-en-1-amine

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Compound of Interest

Compound Name: *Dec-2-en-1-amine*

CAS No.: 89352-04-5

Cat. No.: B14394879

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Executive Summary

Dec-2-en-1-amine is a long-chain, unsaturated primary amine that serves as a critical intermediate in the synthesis of sphingoid bases, lipid mimetics, and antimicrobial surfactants. Its structural homology to the hydrophobic tail of sphingosine makes it a high-value scaffold for drug development professionals targeting lipid signaling pathways. This guide provides a rigorous analysis of its IUPAC nomenclature, stereochemical considerations, and chemically robust synthetic methodologies, specifically tailored for R&D applications.

Nomenclature and Stereochemistry

Accurate nomenclature is the bedrock of chemical communication.^[1] For **dec-2-en-1-amine**, the name is derived from a strict hierarchy of IUPAC rules that prioritize the amine functional group over the degree of unsaturation.

IUPAC Logic Breakdown

The name **Dec-2-en-1-amine** is constructed as follows:

- **Principal Functional Group:** The amine (-NH₂) has higher priority for citation as the principal group than the alkene (double bond).[1] Thus, the suffix is "-amine" rather than "-ene".
- **Parent Chain Selection:** The longest carbon chain containing the principal group is a 10-carbon chain: Decane.[1]
- **Unsaturation:** The presence of a double bond changes the parent name from "Decane" to Decene.[1]
- **Numbering (Locants):** Numbering begins at the end of the chain that gives the principal group (amine) the lowest possible locant.[1][2]
 - C1: Attached to Nitrogen.[1]
 - C2: The start of the double bond.[1]
 - Incorrect: Non-priority numbering would place the alkene at C8 (if numbered from the other end), but the amine priority dictates C1.

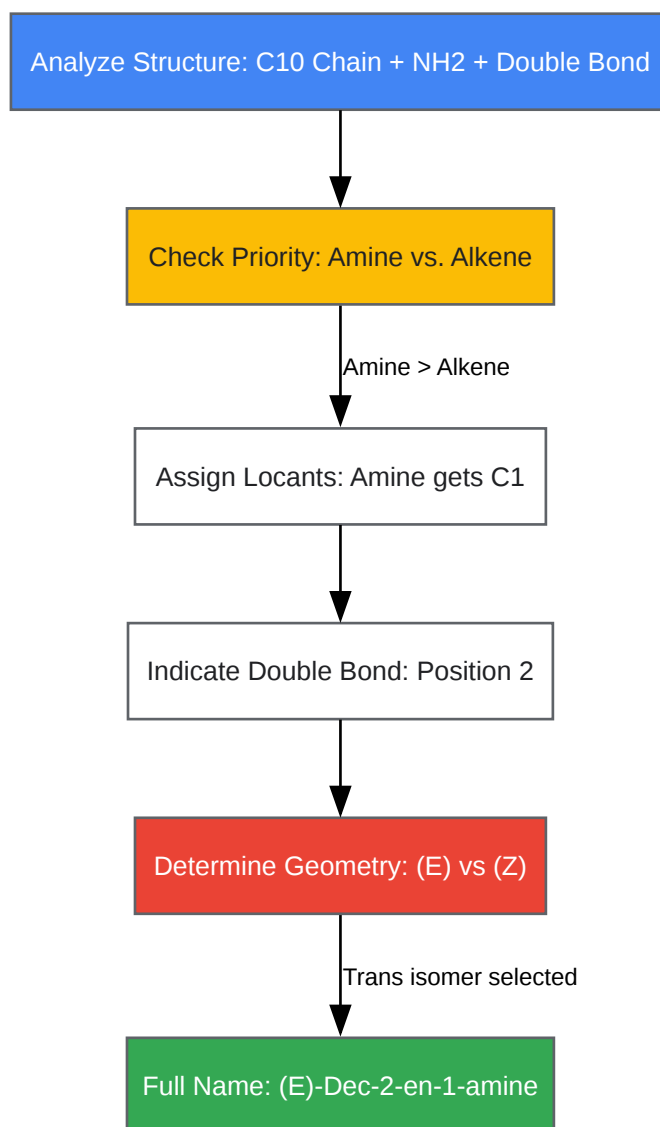
Stereochemical Configuration (vs.)

The double bond at C2 creates geometric isomerism.[1]

- **(E)-dec-2-en-1-amine:** The high-priority groups (the amine-bearing C1 and the C3-C10 alkyl tail) are on opposite sides of the double bond. This trans isomer is thermodynamically more stable and is the primary target for lipid mimetic synthesis due to its linear packing efficiency in biological membranes.[1]
- **(Z)-dec-2-en-1-amine:** The high-priority groups are on the same side (cis). This isomer introduces a "kink" in the chain, disrupting membrane packing.

Nomenclature Logic Visualization

The following diagram illustrates the decision tree for naming this compound according to IUPAC Blue Book standards.



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Figure 1: IUPAC decision logic for prioritizing the amine group over the alkene unsaturation.

Chemical Properties and Retrosynthetic Analysis[1] Physicochemical Profile

Understanding the physical state of the molecule is crucial for purification protocols.[1] While experimental data for the specific amine is limited in public databases compared to its aldehyde precursor, the properties can be reliably predicted based on homologous series.

Property	Value (Predicted/Analogous)	Rationale
Molecular Formula	C ₁₀ H ₂₁ N	-
Molecular Weight	155.28 g/mol	-
Physical State	Liquid (at STP)	Analogous to trans-2-decenal and decylamine.
Boiling Point	~215–225 °C	Amine H-bonding increases BP relative to alkene/aldehyde.
Solubility	Organic soluble (DCM, MeOH)	Long lipophilic tail dominates; low water solubility.
Basicity (pKa)	~10.5 (Conjugate acid)	Typical for primary allylic amines.
Reactivity	Nucleophilic, Allylic	Susceptible to alkylation and allylic oxidation.

Retrosynthetic Strategy

For a medicinal chemist, the synthesis of (E)-**dec-2-en-1-amine** is usually approached via the reduction of (E)-2-decenal (a commercially available flavor compound) or through Gabriel Synthesis to avoid poly-alkylation.

Pathway A: Reductive Amination (Preferred)[\[1\]](#)

- Precursor: (E)-2-decenal (CAS: 3913-81-3).[\[3\]](#)
- Mechanism: Condensation with ammonia/hydroxylamine followed by reduction.[\[1\]](#)
- Advantage: Retains the (E)-stereochemistry of the starting material.[\[1\]](#)

Pathway B: Gabriel Synthesis[\[1\]](#)[\[4\]](#)

- Precursor: (E)-1-bromo-2-decene.
- Mechanism: S_N2 displacement by potassium phthalimide, followed by hydrazine cleavage.

- Advantage: Guarantees a primary amine without secondary/tertiary byproducts.[1]

Experimental Protocols

Protocol: Reductive Amination of (E)-2-Decenal

This protocol is optimized for yield and stereochemical retention.[1]

Reagents:

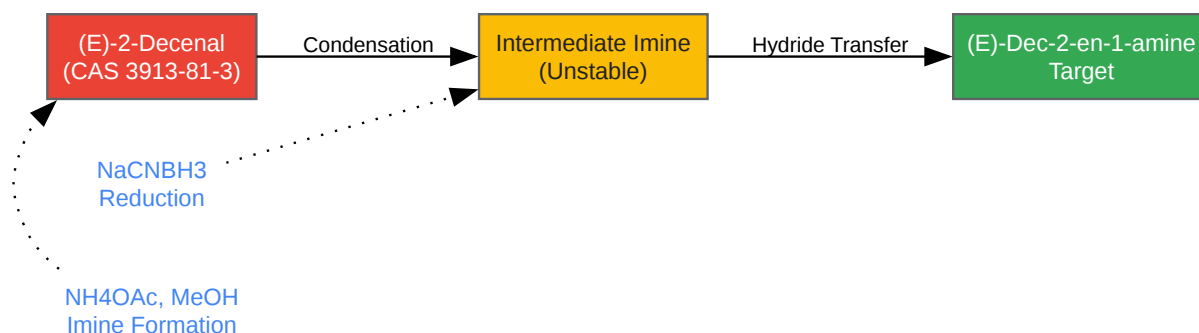
- (E)-2-Decenal (1.0 eq)
- Ammonium Acetate (10.0 eq)[5]
- Sodium Cyanoborohydride (NaCNBH_3) (1.5 eq)
- Solvent: Methanol (Dry)[1]

Step-by-Step Methodology:

- Imine Formation: In a round-bottom flask, dissolve (E)-2-decenal (10 mmol) in dry methanol (50 mL). Add Ammonium Acetate (100 mmol) and stir at room temperature for 2 hours under nitrogen atmosphere. Note: Excess ammonium source is critical to prevent dimerization.[1]
- Reduction: Cool the solution to 0°C. Slowly add NaCNBH_3 (15 mmol) portion-wise over 20 minutes.
- Reaction: Allow the mixture to warm to room temperature and stir for 12 hours. Monitor via TLC (System: 10% MeOH in DCM).
- Quench: Acidify with 1M HCl to pH < 2 to decompose excess hydride and protonate the amine.
- Workup: Wash the aqueous layer with diethyl ether (to remove unreacted aldehyde).[1] Basify the aqueous layer to pH > 12 using 6M NaOH.[1] Extract the free amine into DCM (3 x 50 mL).
- Purification: Dry organic layer over Na_2SO_4 , filter, and concentrate. Purify via flash column chromatography (Stationary phase: Silica gel; Mobile phase: DCM:MeOH: NH_4OH 90:9:1).[1]

Synthetic Pathway Visualization

The following diagram outlines the reaction flow from the commercially available aldehyde to the target amine.[1]



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Figure 2: Two-step reductive amination pathway preserving the alkene stereochemistry.

Applications in Drug Development[1][4]

Sphingosine Analog Synthesis

Dec-2-en-1-amine mimics the C1-C12 segment of sphingosine. It is used as a "warhead" or tail in the design of:

- **Ceramidase Inhibitors:** The allylic amine moiety can bind irreversibly to active site cysteine residues in specific lipid-modifying enzymes.[1]
- **Liposomal Delivery Systems:** When coupled with polar headgroups, these amines form cationic lipids capable of transfecting genetic material (mRNA/DNA) by fusing with cell membranes.

Antimicrobial Activity

Allylic amines exhibit intrinsic antimicrobial properties.[1] The mechanism involves the disruption of bacterial cell membrane integrity. The (E)-configuration is critical here; the linear geometry allows the alkyl tail to intercalate effectively between membrane phospholipids, while

the cationic ammonium head group interacts with negatively charged phosphate groups on the bacterial surface.^[1]

Safety and Handling (MSDS Summary)

While specific MSDS data for the amine is rare, it shares hazard classes with trans-2-decenal and long-chain alkyl amines.

- Hazards: Corrosive (Skin/Eye damage), Aquatic Toxicity (Acute).
- Handling: Use a fume hood.^[1] Wear nitrile gloves and chemical splash goggles.^[1]
- Storage: Store under inert gas (Argon/Nitrogen) at 4°C to prevent oxidation of the double bond or formation of carbamates with atmospheric CO₂.^[1]

References

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